

Safeguarding Research: A Technical Guide to Handling 11-Aminoundecanoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 11-Aminoundecanoic acid

Cat. No.: B556864

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive health and safety information for the handling of **11-aminoundecanoic acid**, a key monomer in the production of specialty polymers like Nylon-11 and a compound of interest in various research and development applications.^{[1][2]} Adherence to strict safety protocols is paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes.

Section 1: Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **11-aminoundecanoic acid** is the foundation of a robust safety plan. This data is crucial for designing appropriate storage, handling, and emergency procedures.

Property	Value	Source
Molecular Formula	C11H23NO2	[3]
Molecular Weight	201.31 g/mol	[3][4]
Appearance	White crystalline solid/powder	[4][5][6][7]
Melting Point	187 - 192.4 °C	[4][5][6]
Water Solubility	2 g/L (at 20°C)	[3]
Vapor Pressure	2.07 x 10 ⁻⁷ Pa (at 25°C)	[5]
Density	1.1720 g/cm ³ (at 26.1°C)	[5]
Autoignition Temperature	Not applicable	[6][8]
Flash Point	Not applicable	[4][5]
Odor	Odorless	[5][7]

Section 2: Toxicological Data

Toxicological data is essential for assessing the potential health hazards associated with **11-aminoundecanoic acid** and for implementing appropriate control measures.

Endpoint	Result	Species	Source
Acute Oral Toxicity (LD50)	> 14,700 mg/kg	Rat	[9]
Acute Dermal Toxicity (LD0)	> 2,000 mg/kg	Rat	[9]
Skin Irritation	Not irritating	Rabbit	[5] [9]
Eye Irritation	Slight transient irritation	Rabbit	[5] [9]
Skin Sensitization	Not a sensitizer	Guinea pig	[5] [9]
Germ Cell Mutagenicity (Ames Test)	Not mutagenic	S. typhimurium, E. coli	[3] [9]
Carcinogenicity	Limited evidence in male rats (urinary bladder and liver tumors)	Rat, Mouse	[2] [9] [10]
Reproductive Toxicity	No effects on reproductive organs observed in 90-day and 2-year studies	Rat, Mouse	[9]

Section 3: Exposure Limits and Ecotoxicity

Understanding the potential impact on personnel and the environment is a critical aspect of chemical safety.

Parameter	Value	Source
Derived No Effect Level (DNEL) - Dermal (Chronic, systemic)	0.26 mg/kg bw/day	[3]
Derived No Effect Level (DNEL) - Inhalation (Chronic, systemic)	1.86 mg/m ³	[3]
Predicted No Effect Concentration (PNEC) - Fresh water	0.045 mg/L	[3]
Toxicity to Fish (LC50, 96h)	> 833 mg/L (Danio rerio)	[3]
Toxicity to Daphnia (EC50, 48h)	> 350 mg/L (Daphnia magna)	[3]
Toxicity to Algae	Harmful to algae on short-term exposure	

Section 4: Experimental Protocols

The following are summaries of the methodologies for key toxicological studies cited in this guide. Adherence to these standardized protocols ensures the reliability and reproducibility of safety data.

Skin Irritation: OECD Test Guideline 439

This in vitro test method utilizes a reconstructed human epidermis (RhE) model to assess the skin irritation potential of a substance.[5][11][12]

- Test System: A three-dimensional human epidermis model that mimics the biochemical and physiological properties of the upper layers of human skin.[11][12]
- Procedure:
 - The test substance is applied topically to the surface of the RhE tissue.[12]

- Following a defined exposure period (typically up to 4 hours), the substance is removed by washing.[\[12\]](#)
- The viability of the skin cells is then determined using a cell viability assay, commonly the MTT assay.[\[12\]](#)
- Endpoint: The percentage of cell viability is calculated by comparing the absorbance of the treated tissue to that of a negative control. A substance is classified as an irritant if the cell viability is below a certain threshold ($\leq 50\%$).[\[11\]](#)[\[12\]](#)

Acute Eye Irritation/Corrosion: OECD Test Guideline 405

This guideline describes the procedure for assessing the potential of a substance to cause eye irritation or corrosion.[\[3\]](#)[\[13\]](#)

- Test Animal: The albino rabbit is the recommended species for this test.[\[13\]](#)
- Procedure:
 - A single dose of the test substance is applied into the conjunctival sac of one eye of the animal. The other eye serves as a control.[\[3\]](#)[\[14\]](#)
 - The eyes are examined for ocular reactions at specific intervals (1, 24, 48, and 72 hours) after application.[\[14\]](#)
 - Observations include the cornea, iris, and conjunctivae, and are scored according to a standardized system.
- Endpoint: The severity and reversibility of the ocular lesions are evaluated to classify the substance's irritation potential.[\[14\]](#) A weight-of-the-evidence analysis and in vitro methods are strongly encouraged to minimize animal testing.[\[3\]](#)[\[13\]](#)

Bacterial Reverse Mutation Test (Ames Test): OECD Test Guideline 471

The Ames test is a widely used in vitro assay to assess the mutagenic potential of a chemical.
[\[1\]](#)[\[6\]](#)[\[8\]](#)

- Test System: Strains of *Salmonella typhimurium* and *Escherichia coli* that are auxotrophic for a specific amino acid (e.g., histidine or tryptophan) are used.[8][15]
- Procedure:
 - The bacterial strains are exposed to the test substance at various concentrations, both with and without an external metabolic activation system (S9 fraction from rat liver).[1][15]
 - The bacteria are then plated on a minimal agar medium that lacks the required amino acid.[8]
- Endpoint: A positive result is indicated by a significant, dose-dependent increase in the number of revertant colonies (colonies that have regained the ability to synthesize the amino acid) compared to the negative control.[1]

Carcinogenicity Bioassay: NTP Technical Report 216

The National Toxicology Program (NTP) conducted a two-year feeding study to evaluate the carcinogenic potential of **11-aminoundecanoic acid** in rats and mice.[2][7][16]

- Test Animals: F344 rats and B6C3F1 mice of both sexes were used in the study.[2][16]
- Procedure:
 - The animals were administered diets containing **11-aminoundecanoic acid** at concentrations of 7,500 or 15,000 ppm for 103-104 weeks.[2]
 - Control groups received the same diet without the test chemical.
 - Animals were observed for clinical signs of toxicity and mortality. At the end of the study, a complete necropsy and histopathological examination of tissues were performed.
- Endpoint: The incidence of tumors in the dosed groups was compared to that in the control groups to determine the carcinogenic potential of the substance.[2]

Section 5: Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and maintain the chemical's integrity.

- Handling:
 - Handle in a well-ventilated area, preferably in a chemical fume hood.[\[8\]](#)[\[12\]](#)
 - Avoid the formation of dust.[\[8\]](#)[\[11\]](#) Fine dust dispersed in air may ignite.[\[8\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[8\]](#)
 - Do not eat, drink, or smoke when using this product.[\[3\]](#)[\[8\]](#)
 - Wash hands thoroughly after handling.[\[3\]](#)[\[8\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[7\]](#)[\[8\]](#)
 - Keep the container tightly closed.[\[3\]](#)[\[7\]](#)[\[8\]](#)
 - Store under an inert gas, such as nitrogen, to prevent degradation.[\[3\]](#)[\[8\]](#)
 - Incompatible materials to avoid include strong oxidizing agents, strong acids, and strong bases.[\[8\]](#)[\[13\]](#)

Section 6: Personal Protective Equipment (PPE)

The use of appropriate PPE is a critical barrier to exposure.

- Eye/Face Protection: Wear safety glasses with side shields or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[\[3\]](#)[\[17\]](#)
- Hand Protection: Wear protective gloves, such as nitrile or butyl rubber.[\[3\]](#)[\[12\]](#) Inspect gloves before use and dispose of contaminated gloves properly.[\[11\]](#)
- Skin and Body Protection: Wear a lab coat.[\[12\]](#) For larger quantities or where splashing is possible, an impervious apron or an acid-resistant suit is recommended.[\[12\]](#)

- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required.^{[3][8]} If dust is generated or in emergency situations, use a NIOSH/MSHA or European Standard EN 136 approved respirator with a particle filter.^{[3][11]}

Section 7: First Aid and Emergency Procedures

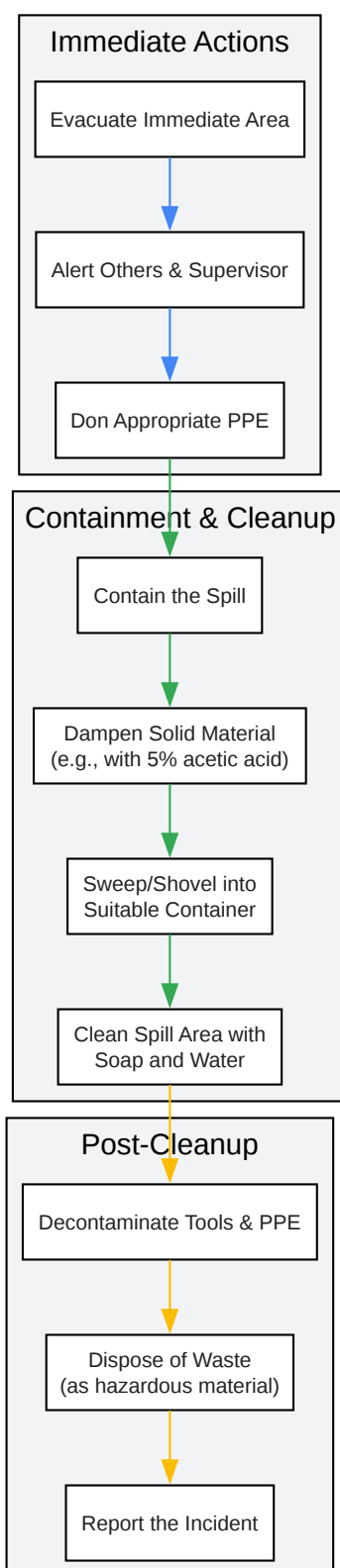
In the event of exposure or a spill, immediate and appropriate action is crucial.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.^{[8][11]}
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation develops or persists.^{[8][11]}
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.^{[8][11]}
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them plenty of water to drink. Never give anything by mouth to an unconscious person. Get medical attention.^{[8][11][13]}

Spill Response Workflow

The following diagram outlines the general workflow for responding to a spill of **11-aminoundecanoic acid**.



[Click to download full resolution via product page](#)

Caption: Workflow for handling a spill of **11-aminoundecanoic acid**.

This guide is intended to provide comprehensive health and safety information for the handling of **11-aminoundecanoic acid**. It is not a substitute for a thorough risk assessment and the implementation of site-specific safety procedures. Always consult your institution's safety guidelines and the most recent Safety Data Sheet (SDS) before working with any chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ames Mutagenicity Testing (OECD 471) [cptclabs.com]
- 2. Abstract for TR-216 [ntp.niehs.nih.gov]
- 3. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 4. vivotecnica.com [vivotecnica.com]
- 5. oecd.org [oecd.org]
- 6. scantox.com [scantox.com]
- 7. TR-216: 11-Aminoundecanoic acid (2432-99-7) | Chemical Effects in Biological Systems [cebs.niehs.nih.gov]
- 8. nib.si [nib.si]
- 9. Acute eye irritation test as per OECD guidelines | PPTX [slideshare.net]
- 10. Eye Irritation/Serious Eye Damage - The Joint Research Centre: EU Science Hub [joint-research-centre.ec.europa.eu]
- 11. uniube.br [uniube.br]
- 12. x-cellr8.com [x-cellr8.com]
- 13. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 14. oecd.org [oecd.org]
- 15. enamine.net [enamine.net]
- 16. oehha.ca.gov [oehha.ca.gov]
- 17. ntp.niehs.nih.gov [ntp.niehs.nih.gov]

- To cite this document: BenchChem. [Safeguarding Research: A Technical Guide to Handling 11-Aminoundecanoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b556864#health-and-safety-information-for-handling-11-aminoundecanoic-acid\]](https://www.benchchem.com/product/b556864#health-and-safety-information-for-handling-11-aminoundecanoic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com